

Eganelisib clinical trial exclusion criteria systemic steroids

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Compound Focus: Eganelisib

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Frequently Asked Questions (FAQ)

1. What is the specific exclusion criterion regarding systemic steroids in the Eganelisib trial? Patients are excluded from participation if they are receiving systemic steroids, with the exception of low-dose steroids used as cortisol replacement therapy for documented adrenal insufficiency [1] [2]. The specific wording from the protocol is:

> "Receiving immunosuppressants (eg, cyclosporin) or systemic steroids (except for steroid use as cortisol replacement therapy in documented adrenal insufficiency) or low-dose steroids with a maximum of an equivalent of 10mg prednisone/day." [1]

2. What is the scientific rationale for excluding systemic steroids? Eganelisib is a first-in-class **PI3K- γ inhibitor** that works by reprogramming immunosuppressive myeloid cells in the tumor microenvironment (such as myeloid-derived suppressor cells and tumor-associated macrophages) into an immune-stimulatory, anti-tumor phenotype [3]. This process is crucial for activating T-cells and achieving a therapeutic effect, especially in combination with other immunotherapies.

Systemic corticosteroids are potent immunosuppressants that can counteract this mechanism by [3]:

- Inhibiting T-cell activation and proliferation.
- Suppressing the function of antigen-presenting cells.
- Interfering with the reprogramming of myeloid cells.

Concurrent use of steroids could therefore negate the intended immunostimulatory effect of **Eganelisib**.

3. Are there any permitted uses of steroids? Yes, the protocol allows for two specific scenarios:

- **Cortisol Replacement:** Systemic steroids are permitted for patients with documented adrenal insufficiency who require them as cortisol replacement therapy [1] [2].
- **Topical/Non-Systemic Use:** The exclusion criterion specifically applies to *systemic* administration. The use of topical, inhaled, or intranasal corticosteroids is not explicitly mentioned in the exclusion criteria and would be subject to the investigator's judgment.

4. What is the washout period for systemic steroids prior to the trial? Patients must discontinue systemic steroids for a specified period before starting the trial. The protocol requires that patients are not receiving these medications **within 28 days prior to Cycle 1 Day 1** [2].

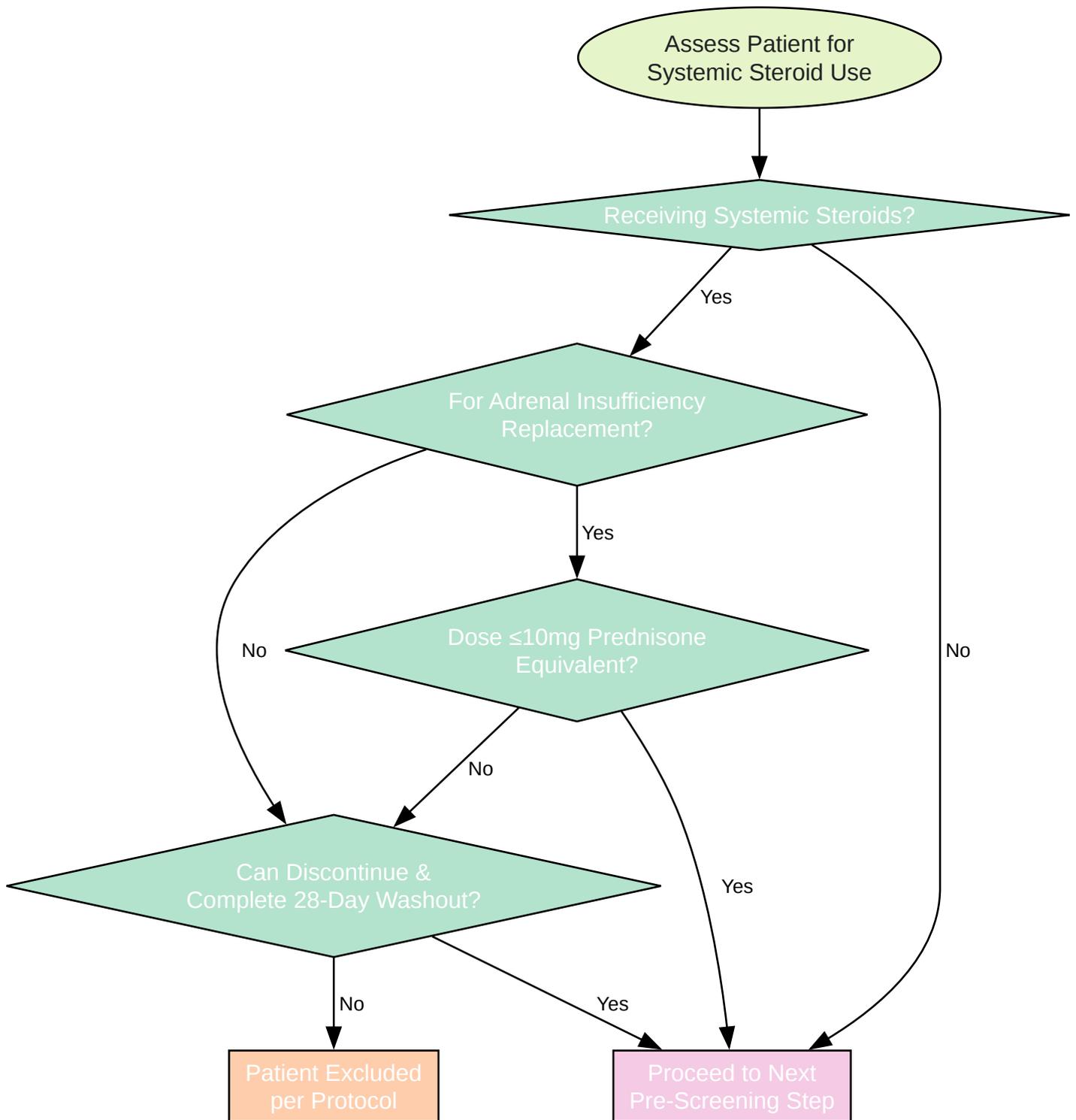
Steroid Exclusion Criteria at a Glance

The table below summarizes the key points for quick reference.

Aspect	Detail
Status of Exclusion	A key exclusion criterion [1] [2].
Permitted Steroid Use	Cortisol replacement therapy for documented adrenal insufficiency; low-dose (≤ 10 mg prednisone equivalent/day) [1] [2].
Washout Period	Discontinuation required within 28 days prior to Cycle 1, Day 1 [2].
Key Rationale	To avoid interference with the immunostimulatory mechanism of action of Eganelisib [3].

Experimental Protocol: Patient Pre-Screening Workflow

For research teams, implementing a consistent pre-screening workflow is essential for protocol adherence. The following diagram outlines the key decision points for assessing steroid eligibility.



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I hope this structured technical overview aids in the design of your experiments and clinical trial protocols.

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References

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2. Clinical Trials [my.clevelandclinic.org]
3. Eganelisib, a First-in-Class PI3K- γ Inhibitor, in Patients with ... [pmc.ncbi.nlm.nih.gov]

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